

Long-term stability of Carcinine dihydrochloride for storage

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Compound of Interest

Compound Name: Carcinine dihydrochloride

Cat. No.: B550831

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Technical Support Center: Carcinine Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability and storage of **Carcinine dihydrochloride**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Carcinine dihydrochloride** powder?

For optimal long-term stability, **Carcinine dihydrochloride** powder should be stored under controlled conditions. Based on supplier recommendations, the following conditions are advised:

- -20°C: Stable for up to 3 years.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- 4°C (or 2-8°C): Stable for up to 2 years.[\[1\]](#)[\[4\]](#)
- Room Temperature: Can be stored at room temperature in an inert atmosphere, though for shorter durations.[\[5\]](#)

It is crucial to store the powder in a tightly sealed container to protect it from moisture, as it is hygroscopic, and away from light and heat.^[4]^[6]

Q2: How should I store **Carcinine dihydrochloride** once it is in solution?

Once dissolved, the stability of **Carcinine dihydrochloride** is reduced. For stock solutions, it is recommended to:

- Store at -80°C for up to 6 months.^[1]^[7]
- Store at -20°C for up to 1 month.^[1]^[7]

To avoid repeated freeze-thaw cycles, which can accelerate degradation, it is best practice to aliquot the solution into single-use volumes.

Q3: What are the initial signs of degradation in **Carcinine dihydrochloride**?

Visual signs of degradation in the powder form can include a change in color from white or off-white to yellow or brown, and clumping due to moisture absorption. In solution, degradation may not be visually apparent. Therefore, it is essential to use a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), to monitor the purity of the compound over time.

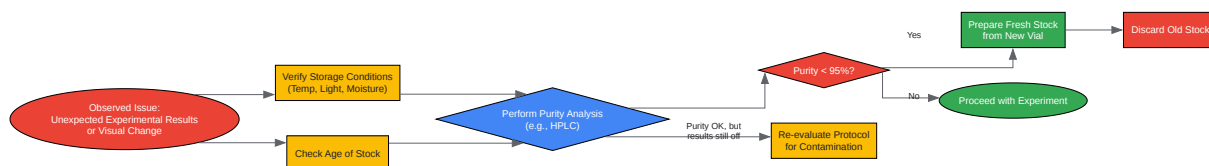
Q4: Is **Carcinine dihydrochloride** sensitive to light?

Yes, it is recommended to protect **Carcinine dihydrochloride** from light.^[4] Both the solid powder and solutions should be stored in amber vials or other light-blocking containers.

Troubleshooting Guide

Below is a troubleshooting guide for common issues related to the stability of **Carcinine dihydrochloride**.

Diagram: Troubleshooting Stability Issues



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Caption: Troubleshooting workflow for **Carcinine dihydrochloride** stability.

Quantitative Stability Data

The following table summarizes hypothetical data from a long-term stability study of **Carcinine dihydrochloride** powder.

Storage Condition	Timepoint	Purity by HPLC (%)	Appearance
-20°C, desiccated, dark	Initial	99.8%	White powder
12 Months	99.7%	No change	White powder
24 Months	99.5%	No change	
36 Months	99.2%	No change	
4°C, desiccated, dark	Initial	99.8%	White powder
12 Months	99.2%	No change	White powder
24 Months	98.5%	No change	
25°C, ambient humidity, light	Initial	99.8%	White powder
3 Months	97.0%	Slight clumping	Yellowish, clumped
6 Months	94.5%	Yellowish, clumped	
12 Months	88.1%	Yellow-brown, solid	

Experimental Protocols

Protocol: Long-Term Stability Assessment by HPLC

This protocol outlines a stability-indicating HPLC method for assessing the purity of **Carcinine dihydrochloride**.

- Preparation of Standard Solution:
 - Accurately weigh and dissolve **Carcinine dihydrochloride** in deionized water to a final concentration of 1 mg/mL.
 - Further dilute with mobile phase to a working concentration of 100 µg/mL.
- HPLC Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).

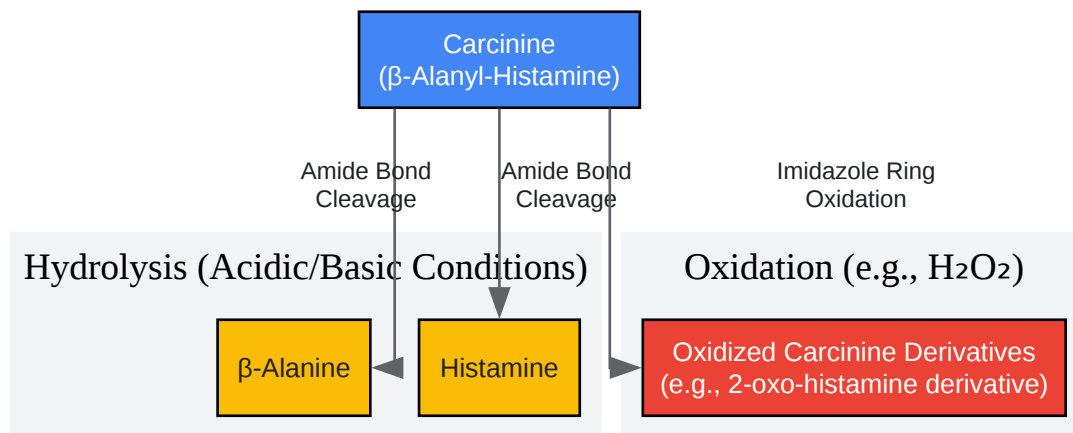
- Mobile Phase: A gradient of Solvent A (0.1% trifluoroacetic acid in water) and Solvent B (0.1% trifluoroacetic acid in acetonitrile).
- Gradient Program:
 - 0-5 min: 5% B
 - 5-20 min: 5% to 95% B
 - 20-25 min: 95% B
 - 25-26 min: 95% to 5% B
 - 26-30 min: 5% B
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 µL.
- Column Temperature: 30°C.
- Procedure:
 - Store aliquots of **Carcinine dihydrochloride** under the desired storage conditions.
 - At each timepoint, dissolve a sample in deionized water and dilute to the working concentration with the mobile phase.
 - Inject the sample onto the HPLC system.
 - Calculate the purity by dividing the peak area of **Carcinine dihydrochloride** by the total peak area of all components.

Potential Degradation Pathways

Carcinine dihydrochloride, being a dipeptide-like molecule, is susceptible to degradation primarily through hydrolysis of its amide bond and oxidation of the imidazole ring of the

histamine moiety.

Diagram: Potential Degradation Pathways



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Caption: Potential degradation pathways of **Carcine dihydrochloride**.

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